

long-term storage and stability of solid calcium bromate

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Compound of Interest

Compound Name: Calcium bromate

Cat. No.: B156135

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Technical Support Center: Solid Calcium Bromate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the long-term storage and stability of solid **calcium bromate**.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for solid **calcium bromate**?

A1: Solid **calcium bromate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][2]} It is crucial to store it away from incompatible materials, particularly acids, organic materials, and reducing agents, to prevent hazardous reactions.^[1] The storage area should be protected from moisture and sources of ignition.^[1]

Q2: What is the expected shelf life of solid **calcium bromate** under ideal conditions?

A2: While specific quantitative long-term stability data for solid **calcium bromate** is not readily available in public literature, its stability is highly dependent on storage conditions. When stored properly in a cool, dry environment, it is a relatively stable compound. However, exposure to humidity and elevated temperatures can accelerate decomposition. Regular quality control testing is recommended for material stored for extended periods.

Q3: What are the decomposition products of **calcium bromate**?

A3: Upon heating, solid **calcium bromate** decomposes to form calcium bromide (CaBr_2) and oxygen gas (O_2).^[3] This decomposition is a redox reaction where the bromate ion is reduced, and oxygen is oxidized.

Q4: At what temperature does solid **calcium bromate** begin to decompose?

A4: The thermal decomposition of anhydrous **calcium bromate** begins at temperatures above 180°C (356°F).^[3] The monohydrate form will first lose its water of hydration at temperatures below 180°C before the anhydrous salt decomposes at higher temperatures.

Q5: Is solid **calcium bromate** sensitive to light?

A5: While the primary stability concerns for **calcium bromate** are temperature and moisture, as a good practice for all chemicals, it is advisable to store it in an opaque or amber container to protect it from light, which can potentially catalyze degradation over long periods.

Q6: What are the signs of degradation or instability in solid **calcium bromate**?

A6: Visual signs of degradation can include caking or clumping of the powder (indicating moisture absorption), discoloration (yellowing), or the emission of a faint, sharp odor. Any noticeable change in the physical appearance of the material should prompt a re-evaluation of its purity and suitability for use.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Caking or Clumping of Powder	Absorption of atmospheric moisture due to improper sealing of the container or storage in a humid environment.	- Transfer the material to a desiccator to remove excess moisture. - Ensure the container is tightly sealed after each use. - Store the container in a dry environment, preferably in a desiccator cabinet or a controlled humidity chamber.
Discoloration (Yellowish Tinge)	Potential slow decomposition, possibly accelerated by exposure to light, heat, or impurities.	- Re-test the purity of the material using a suitable analytical method (e.g., titration, ion chromatography) to determine the percentage of active calcium bromate. - If purity is compromised, the material may not be suitable for sensitive applications. - Review storage conditions to ensure they are optimal.
Inconsistent Experimental Results	The purity of the calcium bromate may have been compromised due to degradation.	- Use a fresh, unopened container of calcium bromate to confirm if the issue persists. - Perform a quantitative analysis of the stored material to verify its concentration. - Refer to the experimental protocols below for stability assessment.
Unexpected Reaction Vigor	Contamination with an incompatible material (e.g., organic solvent residue, dust, reducing agent).	- Immediately and safely quench the reaction if possible, following established laboratory safety protocols. - Review all experimental steps

and materials to identify the source of contamination. - Ensure dedicated and clean equipment is used when handling calcium bromate.

Data Presentation

Table 1: Thermal Decomposition Data for **Calcium Bromate**

Parameter	Value	Reference
Decomposition Onset Temperature	> 180 °C	[3]
Decomposition Products	Calcium Bromide (CaBr ₂), Oxygen (O ₂)	[3]

Table 2: Recommended Long-Term Storage Conditions

Parameter	Recommendation
Temperature	Cool (ideally 15-25°C)
Humidity	Dry (ideally < 40% RH)
Container	Tightly sealed, opaque or amber glass/chemically resistant plastic
Incompatibilities	Acids, organic materials, reducing agents, powdered metals

Experimental Protocols

Protocol 1: Determination of **Calcium Bromate** Purity by Iodometric Titration

Objective: To quantify the amount of active **calcium bromate** in a solid sample.

Materials:

- **Calcium bromate** sample
- Potassium iodide (KI), solid
- Glacial acetic acid
- Standardized sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution (e.g., 0.1 N)
- Starch indicator solution
- Deionized water
- Analytical balance, burette, flasks

Procedure:

- Accurately weigh approximately 0.1 g of the **calcium bromate** sample and record the mass.
- Dissolve the sample in 50 mL of deionized water in an Erlenmeyer flask.
- Add 2 g of potassium iodide and 5 mL of glacial acetic acid to the flask.
- Swirl the flask to dissolve the solids and allow the reaction to proceed in the dark for 5 minutes. The solution will turn a dark yellow-brown due to the liberation of iodine. Reaction:
$$\text{Ca}(\text{BrO}_3)_2 + 12\text{KI} + 12\text{CH}_3\text{COOH} \rightarrow \text{CaI}_2 + 12\text{KCH}_3\text{COO} + 6\text{I}_2 + 2\text{HBr} + 6\text{H}_2\text{O}$$
- Titrate the liberated iodine with the standardized sodium thiosulfate solution until the solution becomes a pale yellow color. Reaction: $\text{I}_2 + 2\text{Na}_2\text{S}_2\text{O}_3 \rightarrow 2\text{NaI} + \text{Na}_2\text{S}_4\text{O}_6$
- Add 2 mL of starch indicator solution. The solution will turn a deep blue-black.
- Continue the titration with sodium thiosulfate, adding it dropwise, until the blue color disappears.
- Record the volume of sodium thiosulfate solution used.

- Calculate the percentage purity of **calcium bromate** using the appropriate stoichiometric calculations.

Protocol 2: Accelerated Stability Study of Solid Calcium Bromate

Objective: To assess the stability of solid **calcium bromate** under accelerated temperature and humidity conditions.

Materials:

- Solid **calcium bromate** samples
- Controlled temperature and humidity stability chambers
- Appropriate sample containers (e.g., glass vials with airtight seals)
- Analytical instrumentation for purity testing (e.g., Titration setup as in Protocol 1, or Ion Chromatograph)

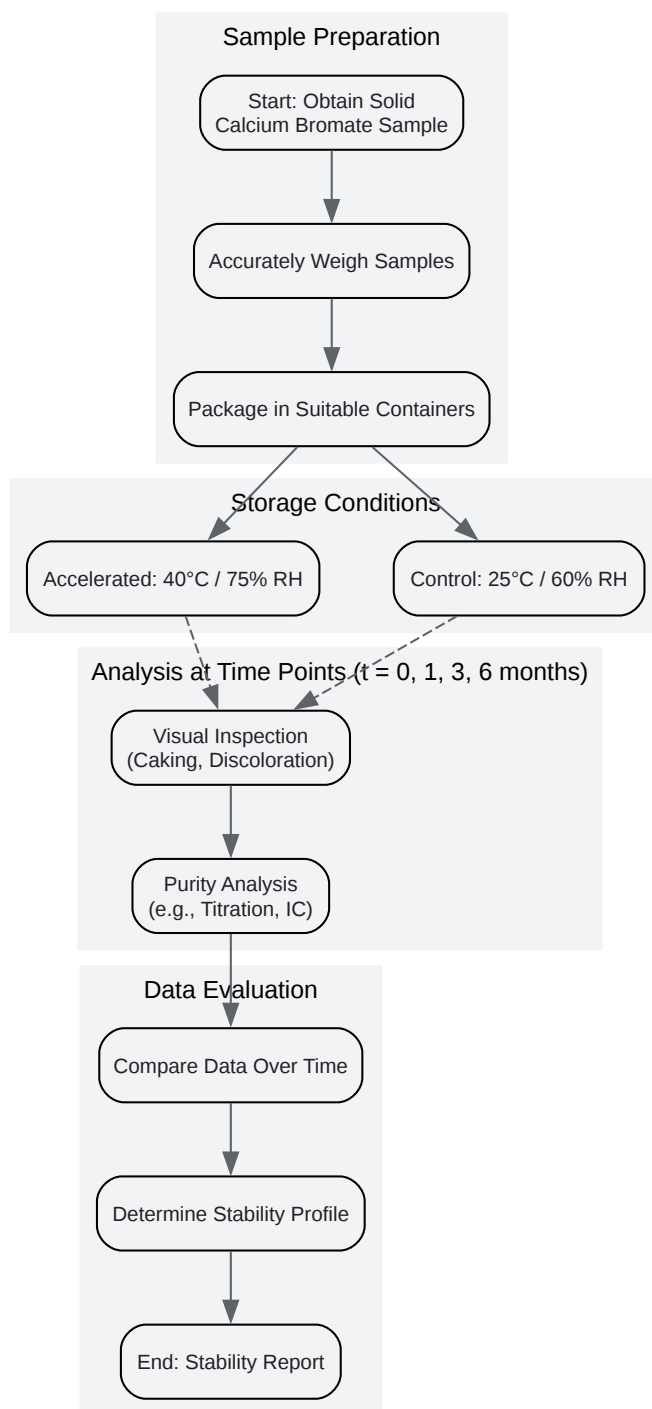
Procedure:

- Place accurately weighed samples of solid **calcium bromate** into individual containers.
- Place the containers in stability chambers set to the following conditions:
 - Condition A: 40°C / 75% RH
 - Condition B: 25°C / 60% RH (as a control)
- At specified time points (e.g., 0, 1, 3, and 6 months), remove one sample from each condition.
- Visually inspect the samples for any physical changes (caking, discoloration).
- Determine the purity of the samples using a validated analytical method (e.g., Protocol 1).

- Record and compare the results over time to evaluate the stability of the material under each condition.

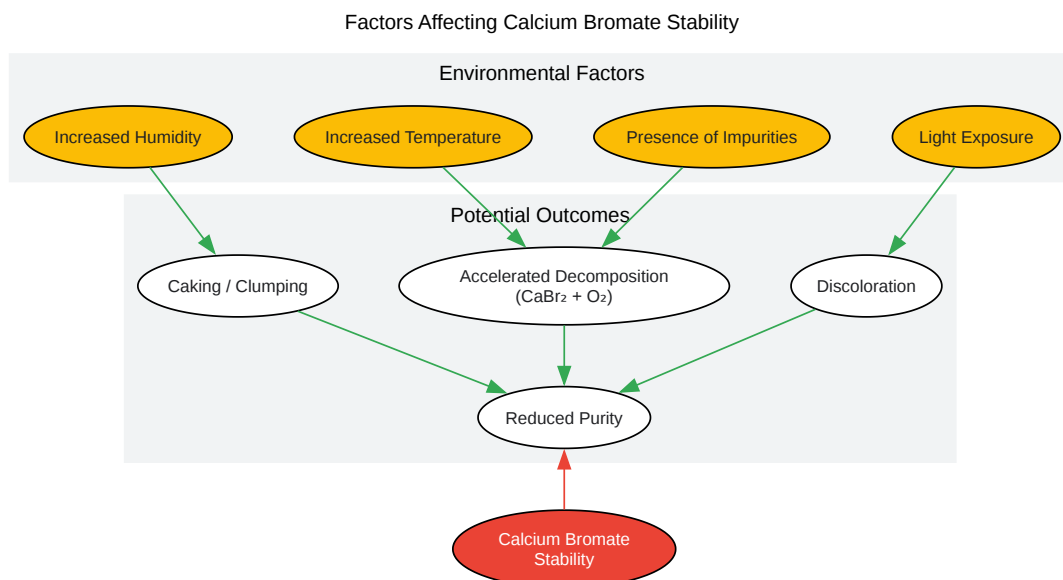
Visualizations

Experimental Workflow for Calcium Bromate Stability Assessment



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Caption: Workflow for assessing the stability of solid **calcium bromate**.



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Caption: Key factors influencing the stability of solid **calcium bromate**.

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